

# Technical Analysis: Spectroscopic Characterization of 2-(2,5-Dimethylphenyl)sulfanylpurimidine

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## Compound of Interest

Compound Name: 2-(2,5-Dimethylphenyl)sulfanylpurimidine  
CAS No.: 646511-21-9  
Cat. No.: B12585947

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## Executive Summary & Structural Context

The compound **2-(2,5-Dimethylphenyl)sulfanylpurimidine** (Molecular Formula:

; MW: 216.30 g/mol ) features a purimidine ring linked via a thioether bond to a 2,5-dimethyl-substituted phenyl ring.[1][2] This structural motif is critical in medicinal chemistry, serving as a pharmacophore in CDK/GSK-3 inhibitors and antimicrobial agents [1, 2].[1]

Accurate characterization requires resolving two distinct aromatic systems and a specific thioether linkage. The electron-deficient purimidine ring and the electron-rich dimethylphenyl moiety create a push-pull electronic system that influences both chemical shifts and ionization behavior.[1]

## Mass Spectrometry (MS) Profiling[1]

### Ionization Strategy: Electrospray Ionization (ESI)

Recommendation: Positive Mode ESI (+ESI) Rationale: The pyrimidine nitrogens are basic ( $pK_a \sim 1.3$  for the conjugate acid), making them excellent proton acceptors. While the thioether sulfur is soft, the nitrogen lone pairs dominate the ionization potential.

- Primary Ion:

at  $m/z$  217.31.[\[1\]](#)

- Adducts: Expect

(239.30) and

(255.41) in non-desalted samples.

## Fragmentation Pathways (MS/MS)

Fragmentation in Collision-Induced Dissociation (CID) follows predictable bond cleavages driven by the stability of the resulting aromatic cations.

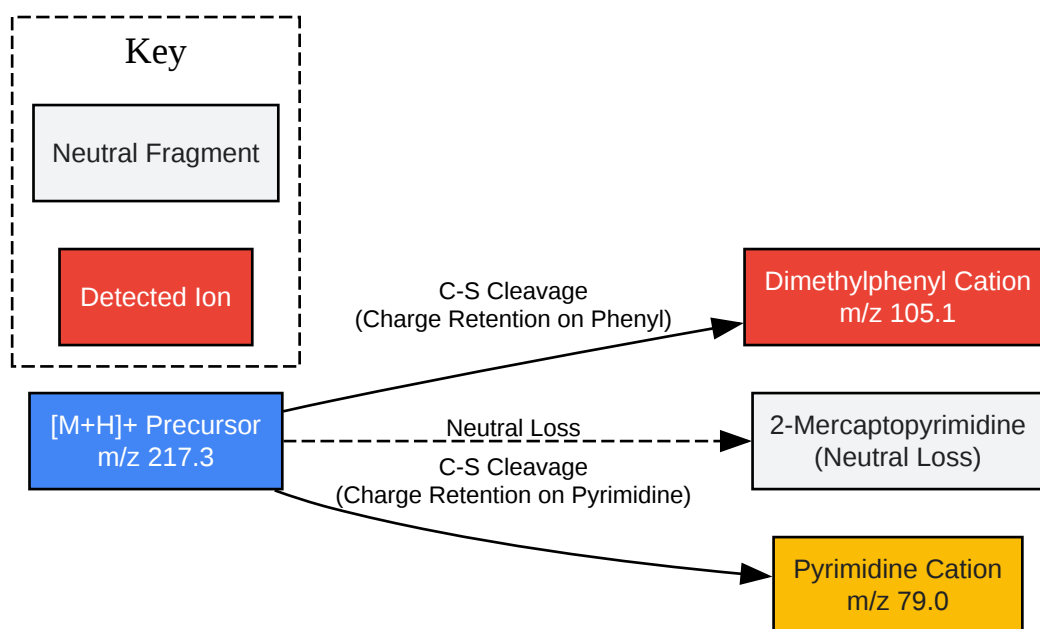
- Pathway A (C-S Cleavage): Homolytic or heterolytic cleavage of the

or

bond.[\[1\]](#)

- Fragment 1:  $m/z$  105 (2,5-Dimethylphenyl cation / Tropylium ion derivative).[\[1\]](#) This is often the base peak due to resonance stabilization.
- Fragment 2:  $m/z$  79 (Pyrimidin-2-yl radical/cation).[\[1\]](#)
- Pathway B (Loss of SH): In some high-energy collisions, loss of the thiol radical ( ) may be observed, though less common in ESI than EI.[\[1\]](#)

## Visualization: MS Fragmentation Logic



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Caption: Proposed ESI-MS/MS fragmentation pathways focusing on the stability of the tropylium-like cation.

## Nuclear Magnetic Resonance (NMR) Analysis[1][3] [4][5][6][7] Solvent Selection

- Primary: DMSO-

is recommended.[1] It prevents aggregation of the aromatic systems and ensures solubility of the polar pyrimidine ring.

- Secondary:

is acceptable but may cause overlapping of the methyl signals with solvent impurities or water.

## Predicted <sup>1</sup>H NMR Assignment (400 MHz, DMSO- )

The molecule possesses a plane of symmetry only if the phenyl ring rotates fast on the NMR timescale. However, the 2,5-substitution breaks symmetry relative to the sulfur.

| Moiety     | Proton     | Shift ( , ppm) | Multiplicity     | Integration | Coupling ( , Hz) | Assignment Logic                                                      |
|------------|------------|----------------|------------------|-------------|------------------|-----------------------------------------------------------------------|
| Pyrimidine | H-4, H-6   | 8.55 - 8.65    | Doublet (d)      | 2H          |                  | Deshielded by adjacent N atoms; typical for 2-sub-pyrimidines [3].[1] |
| Pyrimidine | H-5        | 7.10 - 7.20    | Triplet (t)      | 1H          |                  | C5 is less electron-deficient than C4/6. [1]                          |
| Phenyl     | H-6'       | 7.30 - 7.40    | Singlet (s) or d | 1H          |                  | Ortho to S, meta to Me.[1]<br>Deshielded by S-linkage.                |
| Phenyl     | H-3', H-4' | 7.00 - 7.15    | Multiplet (m)    | 2H          | -                | Overlapping aromatic region.[1]<br>H3/H4 coupling ( ).[1]             |
| Methyl     | 2-Me       | 2.30 - 2.35    | Singlet (s)      | 3H          | -                | Ortho to S-linkage; slightly deshielded. [1]                          |

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|        |      |             |             |    |   |                                                |
|--------|------|-------------|-------------|----|---|------------------------------------------------|
| Methyl | 5-Me | 2.20 - 2.25 | Singlet (s) | 3H | - | Meta to S-linkage; typical aromatic methyl.[1] |
|--------|------|-------------|-------------|----|---|------------------------------------------------|

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## C NMR Key Features

- Thiocarbonyl-like Carbon (C2-Pyrimidine): Expect a signal significantly downfield (ppm) due to the environment.[1]
- Methyl Carbons: Two distinct signals in the aliphatic region (ppm).[1]

## Experimental Protocols

### Sample Preparation for NMR

Objective: Ensure homogeneity and prevent concentration-dependent shifts.

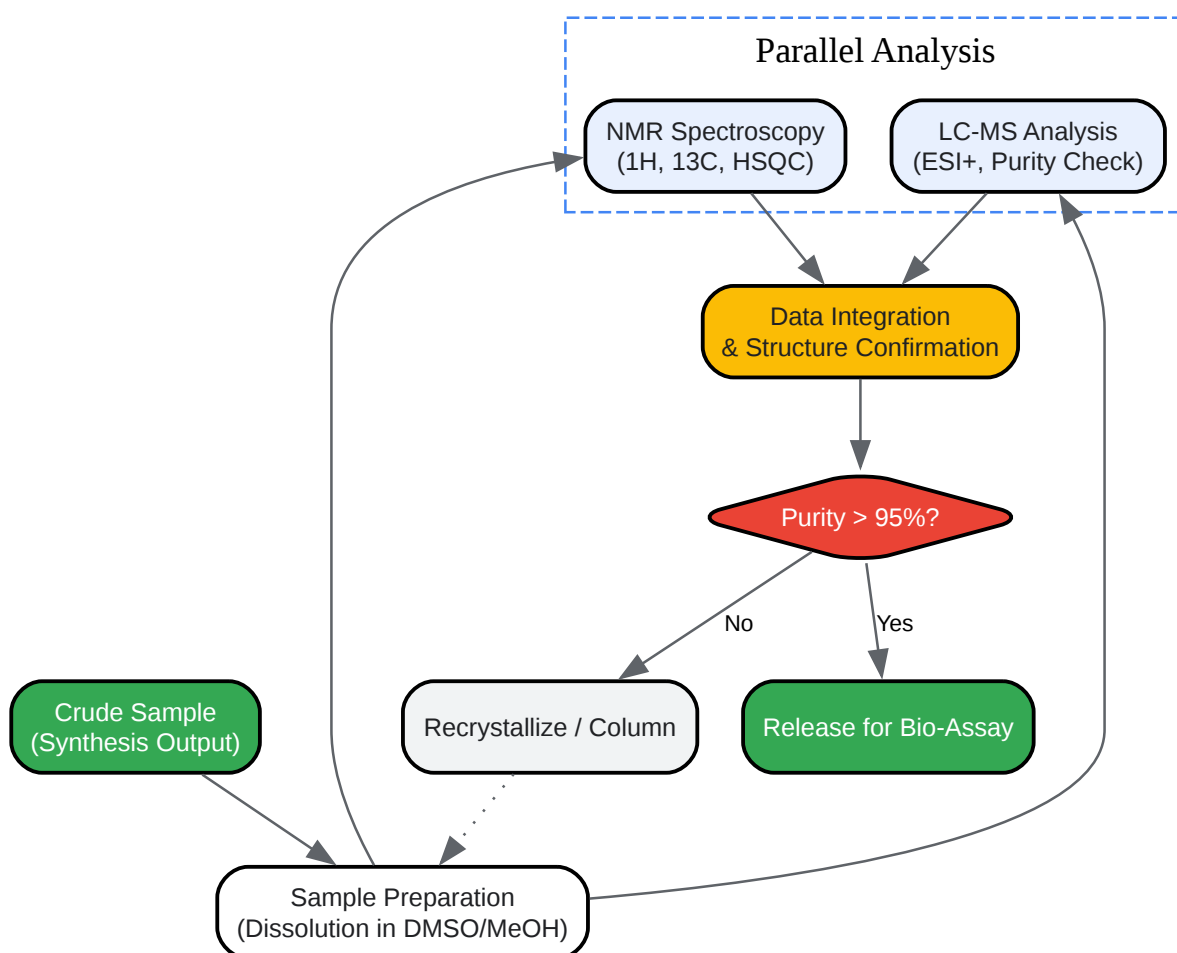
- Weigh 5-10 mg of the solid analyte into a clean vial.
- Add 0.6 mL of DMSO-(99.9% D).[1]
- Sonicate for 30 seconds to ensure complete dissolution.
- Filter through a cotton plug within a glass pipette directly into the NMR tube if any turbidity remains.
- Validation: Check the lock signal. A weak lock indicates paramagnetic impurities or poor solubility.

## LC-MS Method Parameters

Objective: Separation of synthesis impurities (e.g., disulfides, hydrolyzed thiols).[1]

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5  $\mu$ m, 2.1 x 50 mm).[1]
- Mobile Phase A: Water + 0.1% Formic Acid.[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B to 95% B over 5 minutes.
- Flow Rate: 0.4 mL/min.[1]

## Analytical Workflow Diagram



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Caption: Integrated analytical workflow for structural validation and purity assessment.

## Quality Control & Impurity Profiling

In the synthesis of thioethers, specific impurities are common. The spectroscopic data must be scrutinized for:

- Disulfides: Oxidation of the starting thiol (2,5-dimethylbenzenethiol) leads to the disulfide dimer.
  - MS Indicator: Mass peak at [. \[1\]](#)
- Hydrolysis: Hydrolysis of the chloropyrimidine starting material yields 2-hydroxypyrimidine. [\[1\]](#)
  - NMR Indicator: Broad singlet   
  
 ppm (OH/NH tautomer) and shift of pyrimidine protons upfield.

## References

- Synthesis and biological evaluation of 2-thiopyrimidine derivatives. PubMed. Available at: [\[Link\]](#)
- Design, synthesis, molecular modelling and biological evaluation of novel 6-amino-5-cyano-2-thiopyrimidine derivatives. PMC. Available at: [\[Link\]](#)
- <sup>1</sup>H NMR studies on the conformational characteristics of 2-thiopyrimidine nucleotides. PMC. Available at: [\[Link\]](#)
- Mass spectral fragmentation modes of some new pyrimidinethiones. ResearchGate. Available at: [\[Link\]](#)
- (E)-1-(2,5-Dimethylphenyl)-3-phenylprop-2-en-1-one. MDPI. Available at: [\[Link\]](#) [\[1\]](#) [\[2\]](#)

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## Sources

- 1. Synthesis and biological evaluation of 2-thiopyrimidine derivatives - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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